

An In-depth Technical Guide to 1-Bromooctadecane: Discovery, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromooctadecane

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Abstract

1-Bromooctadecane, also known as stearyl bromide, is a long-chain alkyl halide that serves as a pivotal intermediate in a multitude of organic syntheses and material science applications. Its bifunctional nature, possessing a long, hydrophobic alkyl chain and a reactive bromide, makes it a versatile building block for the introduction of the octadecyl group into various molecular scaffolds. This technical guide provides a comprehensive overview of the history, synthesis, physicochemical properties, and key applications of **1-Bromooctadecane**, with a focus on detailed experimental protocols and data presentation for the scientific community.

Introduction and Historical Context

While the precise moment of the first synthesis of **1-Bromooctadecane** is not readily available in contemporary literature, its preparation and characterization are well-established, with foundational purification methods being cited from the 1930s and 1950s. Key publications by Meyer & Ried (1933) and Hoffmann & Smyth (1950) are frequently referenced in the context of its purification, suggesting its use and study in the scientific community from at least that period. The primary and most enduring method for its synthesis involves the nucleophilic substitution of the hydroxyl group in stearyl alcohol (1-octadecanol) with a bromine atom,

typically using hydrogen bromide.[1] This straightforward and efficient conversion has cemented **1-Bromooctadecane**'s role as a readily accessible long-chain alkylating agent.

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **1-Bromooctadecane** are well-documented, providing crucial information for its identification, handling, and use in experimental setups.

Physical Properties

A summary of the key physical properties of **1-Bromooctadecane** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₇ Br	[2]
Molecular Weight	333.39 g/mol	[2]
Appearance	White to light yellow solid or colorless to light yellow liquid	[3][4]
Melting Point	25-30 °C	[2]
Boiling Point	214-216 °C at 12 mmHg	[2]
Density	0.976 g/mL at 25 °C	[2]
Refractive Index	1.462-1.464	[4]
Solubility	Insoluble in water; soluble in ethanol, ether, ethyl acetate, and petroleum ether.	[3][4]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **1-Bromooctadecane**. Key data from ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry are summarized below.

Table 2: Spectroscopic Data of **1-Bromooctadecane**

Technique	Key Peaks / Chemical Shifts (δ)	Reference(s)
^1H NMR (CDCl_3)	~ 3.41 ppm (t, 2H, $-\text{CH}_2\text{Br}$), ~ 1.85 ppm (quint, 2H, $-\text{CH}_2\text{CH}_2\text{Br}$), ~ 1.25 ppm (m, 30H, $-(\text{CH}_2)_{15}-$), ~ 0.88 ppm (t, 3H, $-\text{CH}_3$)	[1][5]
^{13}C NMR (CDCl_3)	~ 33.8 ppm ($-\text{CH}_2\text{Br}$), ~ 32.8 ppm, ~ 29.7 ppm, ~ 29.6 ppm, ~ 29.5 ppm, ~ 29.4 ppm, ~ 29.1 ppm, ~ 28.7 ppm, ~ 28.2 ppm, ~ 22.7 ppm, ~ 14.1 ppm ($-\text{CH}_3$)	[5][6]
IR (liquid film)	~ 2924 cm^{-1} (C-H stretch), ~ 2853 cm^{-1} (C-H stretch), ~ 1465 cm^{-1} (C-H bend), ~ 722 cm^{-1} ($-(\text{CH}_2)_n-$ rock), ~ 646 cm^{-1} (C-Br stretch)	[5][7]
Mass Spec (EI)	m/z 253, 255 ($[\text{M}-\text{C}_6\text{H}_{12}]^+$), 135, 137 ($[\text{C}_4\text{H}_8\text{Br}]^+$), 97, 83, 69, 57, 43	[8]

Synthesis of 1-Bromooctadecane

The most common and efficient method for the synthesis of **1-Bromooctadecane** is the reaction of stearyl alcohol with hydrogen bromide. Below is a detailed experimental protocol based on established procedures.

Experimental Protocol: Synthesis from Stearyl Alcohol and HBr

This protocol describes the synthesis of **1-Bromooctadecane** via the reaction of 1-octadecanol with hydrobromic and sulfuric acids.[9]

Materials:

- 1-Octadecanol (Stearyl alcohol)
- 48% Hydrobromic acid
- Concentrated (98%) Sulfuric acid
- 5% Sodium bicarbonate solution
- Anhydrous calcium chloride or sodium sulfate
- Dichloromethane or diethyl ether (for extraction)

Equipment:

- Round-bottom flask with a reflux condenser and mechanical stirrer
- Heating mantle
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

- To a two-necked round-bottom flask equipped with a reflux condenser and mechanical stirrer, add 100 mL of 48% hydrobromic acid.
- With continuous stirring, slowly add 25 mL of concentrated sulfuric acid through an addition funnel. Caution: The reaction is exothermic.
- Add 270 g of 1-octadecanol to the mixture, followed by the slow addition of another 25 mL of concentrated sulfuric acid.
- Heat the reaction mixture to 90 °C and maintain it at this temperature with continuous stirring for 8 hours.
- After the reflux period, cool the mixture to room temperature. The mixture will separate into two layers.

- Transfer the mixture to a separatory funnel and separate the lower aqueous layer.
- Wash the upper organic layer (crude **1-Bromooctadecane**) with an equal volume of 5% sodium bicarbonate solution, followed by a wash with water.
- Dry the organic layer over anhydrous calcium chloride or sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by vacuum distillation, collecting the fraction at 214-216 °C under 12 mmHg pressure.^[2] The expected yield is typically high, often exceeding 90%.^[3]

Purification Methods

For obtaining high-purity **1-Bromooctadecane**, several methods have been reported. These include:

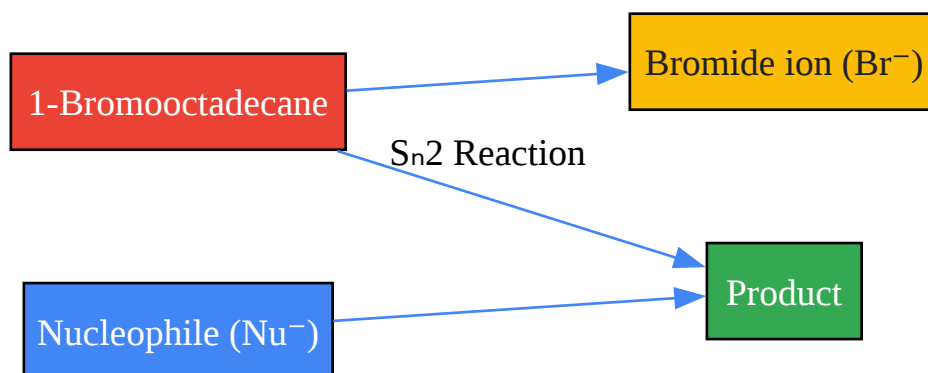
- Recrystallization: Twice recrystallizing the compound from the melt.^[4]
- Washing and Distillation: Washing the crude product with aqueous sodium sulfate, followed by concentrated sulfuric acid (with cooling), and another wash with aqueous sodium sulfate before fractional vacuum distillation.^[4]

Chemical Reactions and Applications

1-Bromooctadecane is a versatile reagent in organic synthesis, primarily utilized for the introduction of the C18 alkyl chain.

Nucleophilic Substitution Reactions

The carbon-bromine bond in **1-Bromooctadecane** is susceptible to nucleophilic attack, making it an excellent substrate for S_N2 reactions. This reactivity is fundamental to many of its applications.

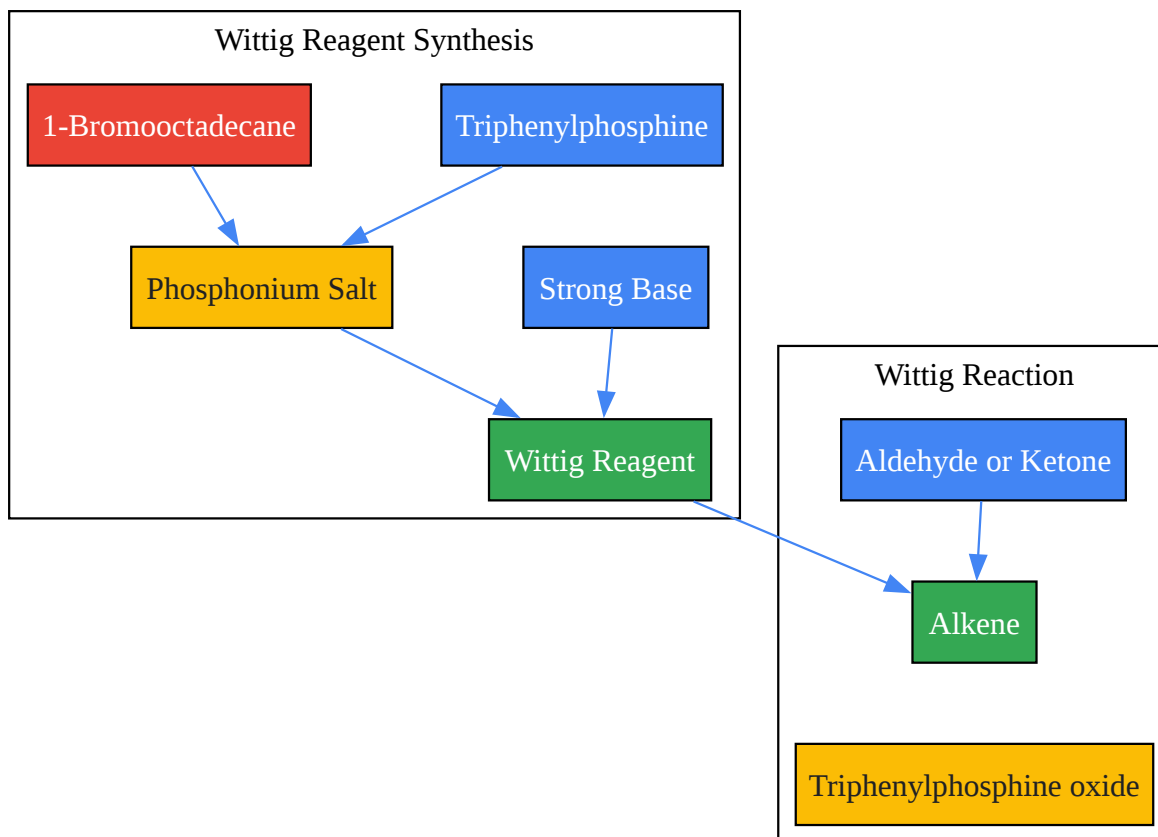


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Diagram 1: General Nucleophilic Substitution of **1-Bromooctadecane**.

Preparation of Wittig Reagents

1-Bromooctadecane reacts with triphenylphosphine to form the corresponding phosphonium salt, which can be deprotonated with a strong base to yield a Wittig reagent. This reagent is instrumental in the synthesis of long-chain alkenes.



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Diagram 2: Synthesis and Application of Wittig Reagent from **1-Bromooctadecane**.

Key Applications

- **Surfactant Synthesis:** It is a key raw material for the production of quaternary ammonium compounds, which are widely used as cationic surfactants, phase-transfer catalysts, and biocides.
- **Functionalization of Materials:** **1-Bromooctadecane** has been used in the synthesis of shortened single-walled carbon nanotubes (s-SWCNTs), modifying their surface properties.

[2][3]

- **Drug Delivery:** The long alkyl chain is of interest in the development of lipid-based drug delivery systems, where it can be used to modify the lipophilicity of drug molecules.
- **Organic Synthesis:** It serves as a precursor for the synthesis of various long-chain alkanes, ethers, and esters. For instance, it is used to prepare octadecane in the presence of sodium borohydride.[3] It is also a raw material for the preparation of dimethyldistearylammmonium bromide, a modifier for bentonite.[3]

Conclusion

1-Bromooctadecane is a cornerstone of long-chain alkyl chemistry, with a history of use spanning nearly a century. Its straightforward synthesis from readily available starting materials, coupled with its versatile reactivity, ensures its continued importance in both academic research and industrial applications. This guide provides the essential technical information for researchers and professionals working with this valuable chemical intermediate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromooctadecane: Discovery, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154017#discovery-and-history-of-1-bromooctadecane>]

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